

# Technetium-97: A Comprehensive Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: *Technetium-97*

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## Introduction

**Technetium-97** ( $^{97}\text{Tc}$ ) is a long-lived, synthetic radioisotope of the element technetium. As the lightest element with no stable isotopes, technetium and its various isotopes are of significant interest in nuclear medicine, radiopharmaceutical development, and fundamental chemical research.<sup>[1][2]</sup> This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **Technetium-97**, intended to serve as a vital resource for researchers, scientists, and professionals in drug development.

## Physical Properties of Technetium-97

**Technetium-97** is a silvery-gray, radioactive metal, typically obtained as a gray powder.<sup>[1][3]</sup> It possesses a hexagonal close-packed crystal structure and exhibits superconductivity at temperatures below 7.46 K.<sup>[1]</sup> The metal form is slightly paramagnetic.<sup>[1]</sup>

The key physical and nuclear properties of **Technetium-97** are summarized in the table below for easy reference and comparison.

Property	Value
Atomic Number	43
Mass Number	97
Atomic Mass	96.90636 g/mol [2][4]
Half-life	4.21 x 10 <sup>6</sup> years[1][2][5][6]
Decay Mode	Electron Capture (EC)[2][5][6]
Decay Product	Molybdenum-97 ( <sup>97</sup> Mo) (Stable)[2][6]
Decay Energy	0.320 MeV[6][7]
Nuclear Spin	9/2+[2][6]
Metastable Isomer	<sup>97m</sup> Tc[2][5]
<sup>97m</sup> Tc Half-life	91.1 days[5]
<sup>97m</sup> Tc Decay Mode	Isomeric Transition (IT), Electron Capture (EC) [2][5]

## Chemical Properties of Technetium-97

Technetium is located in Group 7 of the periodic table, between manganese and rhenium.[1] Its chemical properties are intermediate between these two elements, with a closer resemblance to rhenium, particularly in its tendency to form covalent bonds and its chemical inertness.[1] Technetium exhibits a wide range of oxidation states, from -1 to +7, with +4, +5, and +7 being the most common.[1]

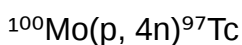
A summary of the key chemical properties of technetium is presented in the table below.

Property	Description
Electron Configuration	[Kr] 4d <sup>5</sup> 5s <sup>2</sup>
Oxidation States	-1, 0, +1, +2, +3, +4, +5, +6, +7[1][2]
Electronegativity (Pauling Scale)	1.9
Ionization Energy (1st)	702 kJ/mol
Reactivity with Acids	Dissolves in nitric acid, aqua regia, and concentrated sulfuric acid; insoluble in hydrochloric acid.[4]
Reactivity with Air	Slowly tarnishes in moist air; burns in oxygen when in powder form.[1][8]
Coordination Chemistry	Forms a wide variety of coordination complexes with organic and inorganic ligands.[1][9]

## Experimental Protocols

### Production of Technetium-97

**Technetium-97** is artificially produced, most commonly through the irradiation of a molybdenum target in a cyclotron.[10] The primary nuclear reaction for its production is:



A detailed methodology for the production of technetium isotopes via proton bombardment of a molybdenum target is outlined below.

#### 1. Target Preparation:

- High-purity, enriched <sup>100</sup>Mo metal powder is pressed into a target disc.
- The molybdenum target is then typically coated onto a copper backing plate to enhance cooling during irradiation.

#### 2. Cyclotron Irradiation:

- The molybdenum target is irradiated with a high-energy proton beam (e.g., 25 MeV) in a cyclotron.
- The beam current and irradiation time are optimized to maximize the production of  $^{97}\text{Tc}$  while minimizing the formation of other technetium isotopes.

## Separation and Purification of Technetium-97

Following irradiation, **Technetium-97** must be chemically separated from the bulk molybdenum target material and other potential radionuclidic impurities. A common and effective method involves a combination of solvent extraction and anion-exchange chromatography.

### 1. Target Dissolution:

- The irradiated molybdenum target is dissolved in a solution of 30% hydrogen peroxide.
- The resulting solution is then made alkaline by the addition of sodium hydroxide.

### 2. Solvent Extraction:

- The alkaline solution containing molybdate and pertechnetate ions is transferred to a separation funnel.
- Methyl ethyl ketone (MEK) is added as the organic solvent.
- The pertechnetate (containing  $^{97}\text{Tc}$ ) is selectively extracted into the organic MEK phase, leaving the molybdate in the aqueous phase.
- The extraction process may be repeated to improve the separation efficiency.

### 3. Anion-Exchange Chromatography:

- The MEK phase containing the pertechnetate is evaporated to dryness.
- The residue is redissolved in a suitable aqueous solution (e.g., dilute nitric acid).
- The solution is loaded onto an anion-exchange column (e.g., Dowex-1).
- The column is washed with appropriate eluents to remove any remaining impurities.

- Finally, the purified **Technetium-97** is eluted from the column using a strong eluent, such as a higher concentration of nitric acid.

## Quality Control of Technetium-97

To ensure the suitability of **Technetium-97** for research and drug development applications, rigorous quality control measures are essential.

### 1. Radionuclidic Purity:

- Gamma-ray spectroscopy is used to identify and quantify the presence of any other radioactive isotopes. The energy spectrum should show the characteristic gamma emissions of  $^{97}\text{Tc}$  and its daughter products.

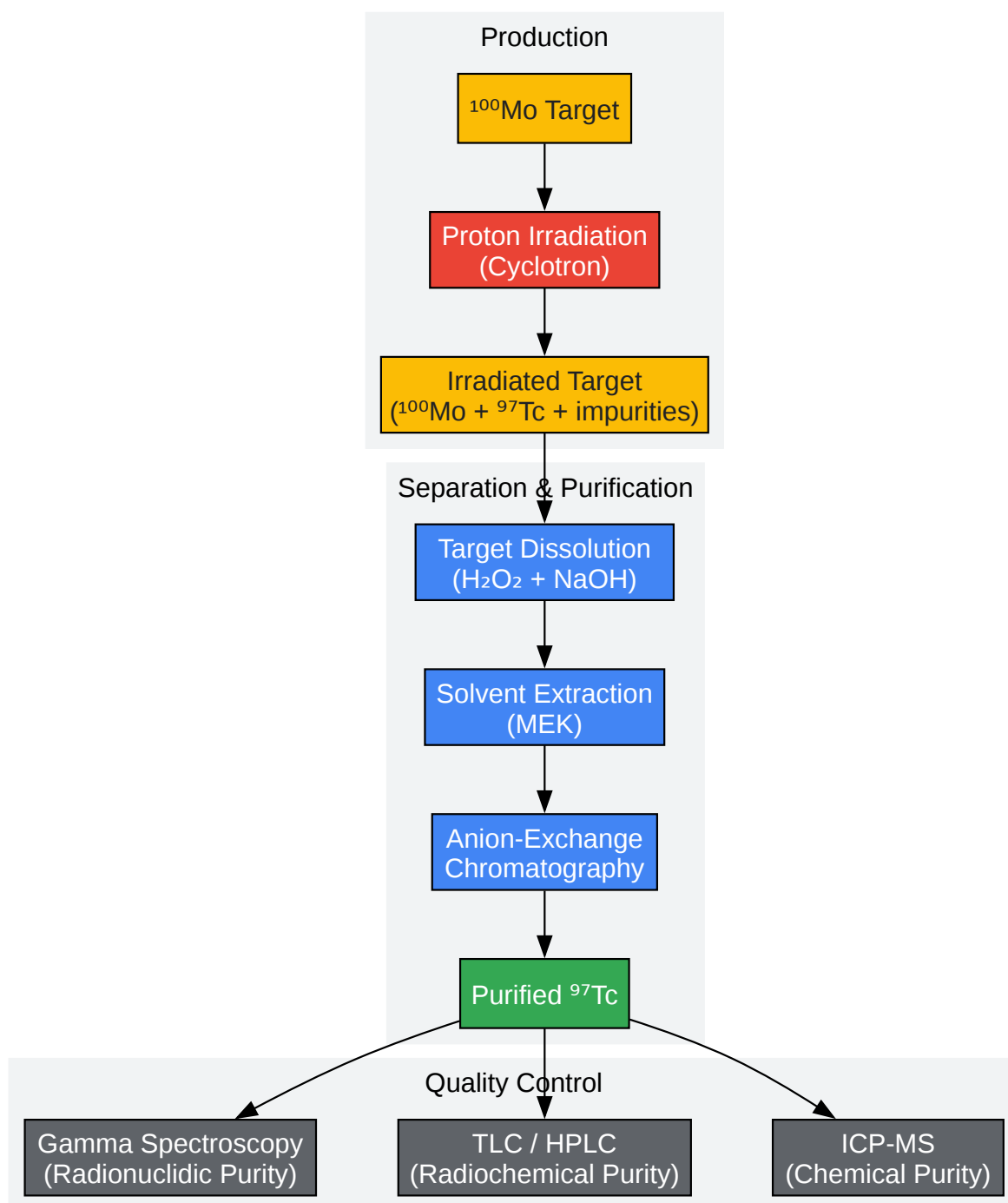
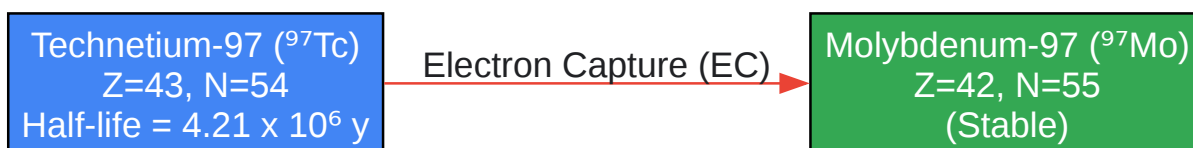
### 2. Radiochemical Purity:

- Thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) is employed to separate and quantify different chemical forms of technetium. This ensures that the technetium is in the desired chemical state (e.g., pertechnetate).

### 3. Chemical Purity:

- Inductively coupled plasma mass spectrometry (ICP-MS) can be used to determine the concentration of any non-radioactive elemental impurities, particularly residual molybdenum from the target.

## Visualizations



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